

# Methyl 3-amino-2-bromobenzoate stability and storage conditions.

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## Compound of Interest

Compound Name: Methyl 3-amino-2-bromobenzoate

Cat. No.: B033773

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## Technical Support Center: Methyl 3-amino-2-bromobenzoate

This technical support center provides guidance on the stability and storage of **Methyl 3-amino-2-bromobenzoate** (CAS No. 106896-48-4), a key intermediate in pharmaceutical synthesis.<sup>[1]</sup> Proper handling and storage are crucial to maintain its integrity and ensure experimental success.

## Frequently Asked Questions (FAQs)

**Q1:** What are the ideal storage conditions for **Methyl 3-amino-2-bromobenzoate**?

**A1:** To ensure the long-term stability of **Methyl 3-amino-2-bromobenzoate**, it is recommended to store it under an inert atmosphere, such as nitrogen or argon.<sup>[1]</sup> The compound should be kept in a tightly sealed container in a cool, dry, and dark place.<sup>[2][3]</sup> The recommended storage temperature is between 2-8°C.<sup>[1]</sup>

**Q2:** How stable is **Methyl 3-amino-2-bromobenzoate** at room temperature?

**A2:** **Methyl 3-amino-2-bromobenzoate** is relatively stable under normal conditions.<sup>[1]</sup> However, prolonged exposure to atmospheric conditions can lead to potential oxidation or hydrolysis.<sup>[1]</sup> For short-term use during an experiment, it can be handled at room temperature, but for long-term storage, refrigeration under an inert atmosphere is crucial.

Q3: What are the physical properties of **Methyl 3-amino-2-bromobenzoate**?

A3: At standard temperature and pressure, **Methyl 3-amino-2-bromobenzoate** is a clear, bright orange to amber colored liquid.[\[1\]](#) Key physical and chemical properties are summarized in the table below.

Q4: What materials are incompatible with **Methyl 3-amino-2-bromobenzoate**?

A4: Based on data for similar compounds, it is advisable to avoid contact with strong bases and strong oxidizing agents.[\[4\]](#)

Q5: What are the recommended handling procedures for this compound?

A5: Standard laboratory safety protocols should be followed. This includes using the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses, and avoiding contact with skin and eyes.[\[4\]](#)[\[5\]](#)[\[6\]](#) Do not breathe mist, vapors, or spray.[\[4\]](#)[\[6\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Change in color or appearance of the compound	Exposure to air or light, leading to oxidation or degradation.	<ol style="list-style-type: none"><li>1. Visually inspect the storage container for a proper seal.</li><li>2. Ensure the compound has been stored under an inert atmosphere and protected from light.</li><li>3. If degradation is suspected, it is recommended to use a fresh batch for sensitive applications.</li></ol>
Inconsistent experimental results	Degradation of the starting material due to improper storage or handling.	<ol style="list-style-type: none"><li>1. Review storage conditions to ensure they meet the recommended guidelines (2-8°C, inert atmosphere).<sup>[1]</sup></li><li>2. Verify that the compound was not exposed to incompatible materials.</li><li>3. Consider re-purifying the material if its integrity is in doubt.</li></ol>
Precipitate formation in solution	Limited solubility or reaction with the solvent.	<ol style="list-style-type: none"><li>1. Confirm the solubility of Methyl 3-amino-2-bromobenzoate in the chosen solvent.</li><li>2. Ensure the solvent is dry and free of contaminants.</li></ol>

## Data Presentation

Table 1: Physical and Chemical Properties of **Methyl 3-amino-2-bromobenzoate**

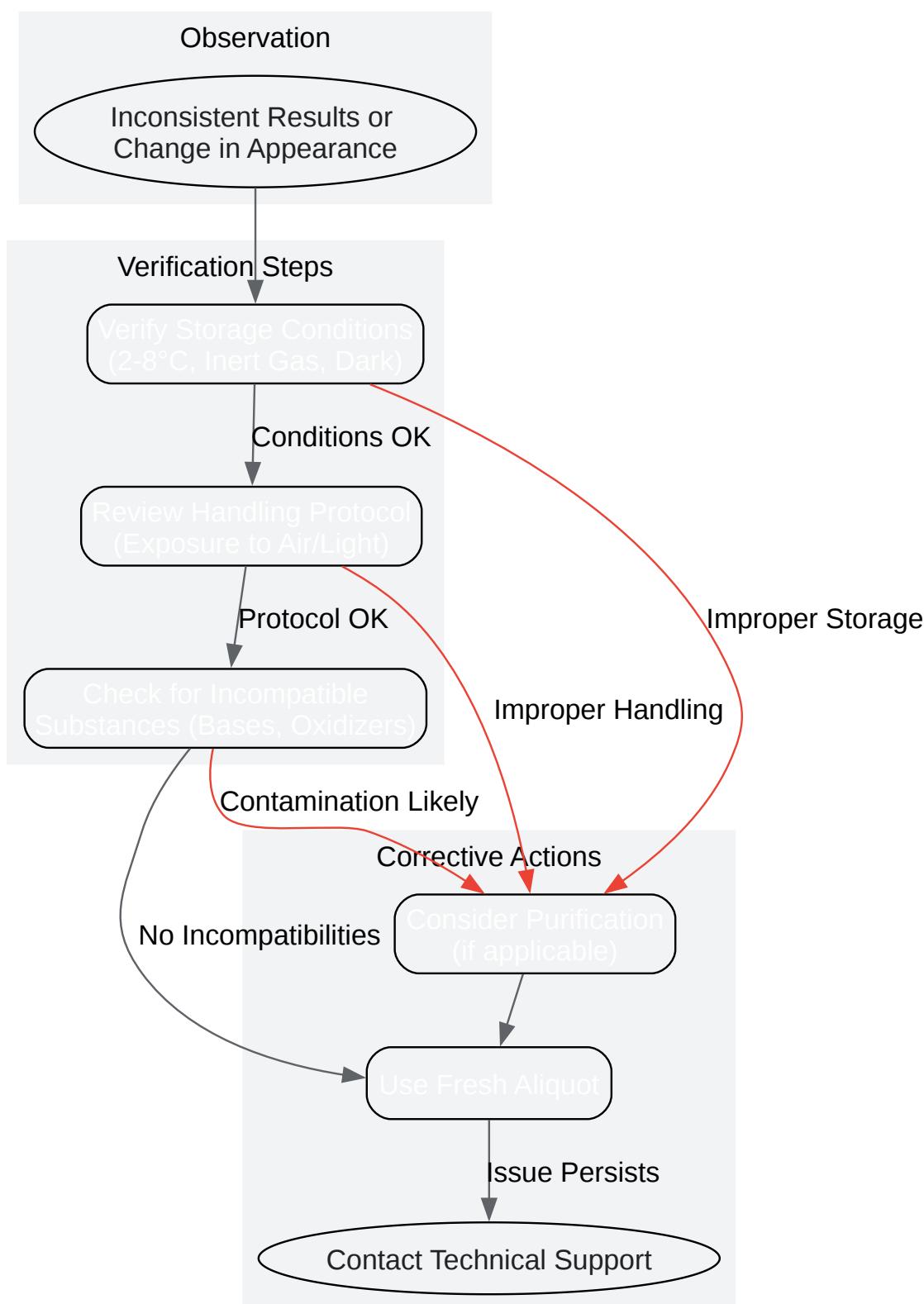
Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	230.06 g/mol	<a href="#">[1]</a>
CAS Number	106896-48-4	<a href="#">[1]</a>
Physical State	Liquid	<a href="#">[1]</a>
Color	Clear, bright orange/amber	<a href="#">[1]</a>
Boiling Point	314.1 ± 22.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.583 g/mL at 25 °C	<a href="#">[1]</a>
Flash Point	>110°C	<a href="#">[1]</a>

## Experimental Protocols

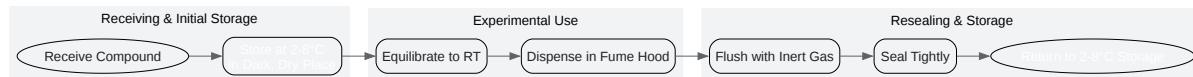
### Protocol 1: Recommended Storage and Handling

- Receiving: Upon receipt, immediately transfer the compound to a designated storage location that meets the recommended conditions.
- Storage: Store the container in a refrigerator at 2-8°C.[\[1\]](#) The storage area should be dark and dry.
- Inert Atmosphere: Before sealing the container for storage, flush the headspace with an inert gas like nitrogen or argon to displace air.[\[1\]](#)
- Dispensing: For experimental use, allow the container to warm to room temperature before opening to prevent condensation of moisture into the compound. Dispense the required amount in a well-ventilated fume hood.
- Resealing: After dispensing, re-flush the container with an inert gas before tightly sealing and returning to cold storage.

## Visualizations

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Caption: Troubleshooting workflow for unexpected experimental outcomes.



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Caption: Recommended workflow for storage and handling.

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## References

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